

2-(2-Methoxyphenyl)pyrrolidine CAS number and supplier

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Compound of Interest

Compound Name: 2-(2-Methoxyphenyl)pyrrolidine

Cat. No.: B011805

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Technical Guide: 2-(2-Methoxyphenyl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2-Methoxyphenyl)pyrrolidine**, a heterocyclic organic compound. Due to the limited publicly available data specific to this molecule, this document summarizes its fundamental chemical properties, identifies commercial suppliers, and extrapolates potential areas of scientific interest based on the broader pharmacology of the pyrrolidine scaffold. This guide aims to serve as a foundational resource for researchers and professionals in drug discovery and development by highlighting its chemical characteristics and suggesting potential avenues for future investigation.

Chemical Identity and Properties

2-(2-Methoxyphenyl)pyrrolidine is a substituted pyrrolidine derivative. The core structure consists of a five-membered nitrogen-containing ring (pyrrolidine) attached to a methoxy-substituted phenyl group at the 2-position.

Table 1: Physicochemical Data for **2-(2-Methoxyphenyl)pyrrolidine** and its Hydrochloride Salt

Property	2-(2-Methoxyphenyl)pyrrolidine (Free Base)	2-(2-Methoxyphenyl)pyrrolidine HCl
CAS Number	103857-96-1[1][2][3]	111953-46-9[4]
Molecular Formula	C ₁₁ H ₁₅ NO	C ₁₁ H ₁₆ ClNO[4]
Molecular Weight	177.24 g/mol	213.70 g/mol [4]
Appearance	Not specified	Not specified
Purity	Typically ≥97%	Typically ≥97%[4]
Storage	Room temperature[4]	Room temperature[4]

Commercial Availability

2-(2-Methoxyphenyl)pyrrolidine and its hydrochloride salt are available from several chemical suppliers, catering primarily to the research and development market.

Table 2: Sourcing Information for **2-(2-Methoxyphenyl)pyrrolidine**

Supplier	Product Form	Purity	Contact Information
Sigma-Aldrich	Free Base	Not specified	--INVALID-LINK--[1]
Parchem	Free Base	Not specified	--INVALID-LINK--[2][3]
Acrotein ChemBio Inc.	HCl Salt	97%	--INVALID-LINK--[4]
Santa Cruz Biotechnology, Inc.	HCl Salt	Not specified	--INVALID-LINK--
CP Lab Safety	(R)-enantiomer, Free Base	98%	--INVALID-LINK--

Note: Availability and purity may vary. It is recommended to contact the suppliers directly for the most current information.

Potential Pharmacological Significance and Areas for Investigation

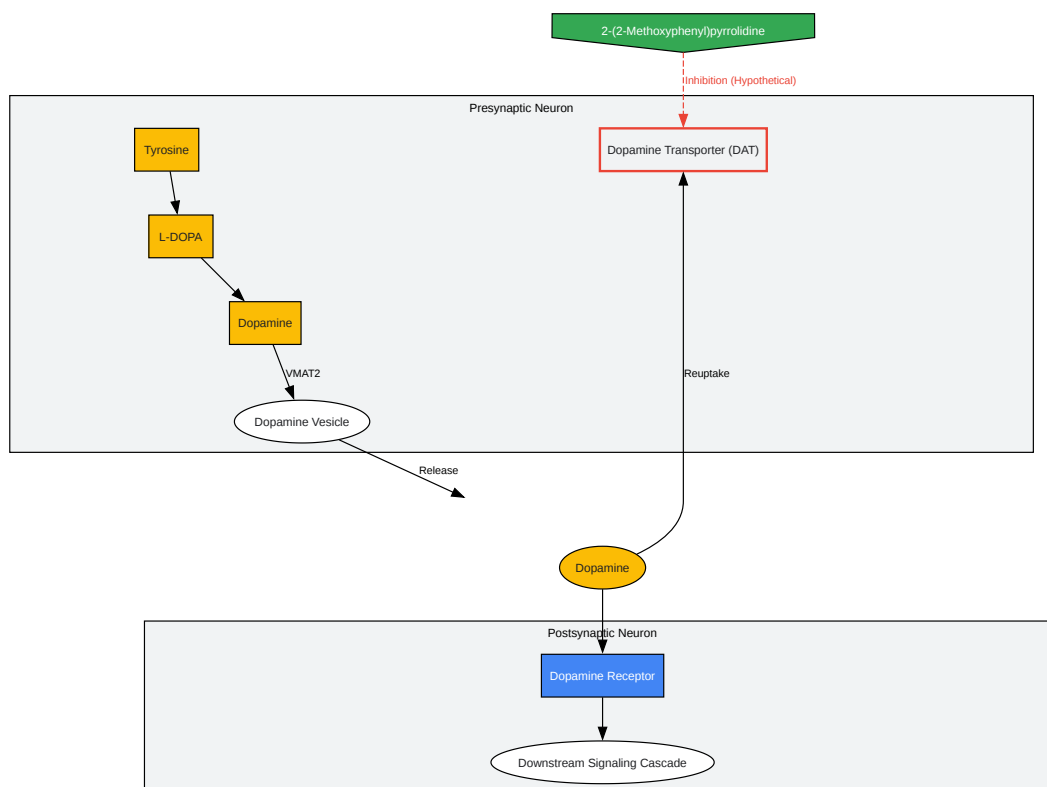
While direct experimental data on the biological activity of **2-(2-Methoxyphenyl)pyrrolidine** is scarce in peer-reviewed literature, the pyrrolidine moiety is a well-established scaffold in medicinal chemistry, present in numerous biologically active compounds. The structural features of **2-(2-Methoxyphenyl)pyrrolidine** suggest potential interactions with various biological targets.

Neurological Targets

The pyrrolidine ring is a core component of several compounds targeting the central nervous system. For instance, derivatives of pyrrolidine are known to act as ligands for various receptors, including dopamine and opioid receptors. The methoxyphenyl group can also influence receptor affinity and selectivity.

Hypothetical Signaling Pathway Exploration:

Given the structural similarities to known psychoactive compounds, one could hypothesize its potential interaction with dopaminergic or serotonergic pathways. For example, if it were to act as a dopamine reuptake inhibitor, it would increase the concentration of dopamine in the synaptic cleft, leading to enhanced downstream signaling.



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Caption: Hypothetical interaction of **2-(2-Methoxyphenyl)pyrrolidine** with the dopaminergic synapse.

Asymmetric Synthesis and Catalysis

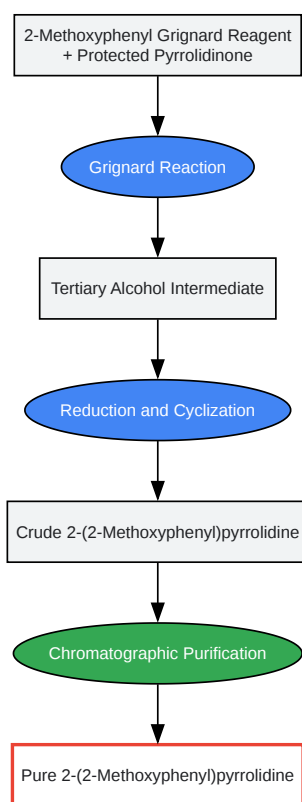
Chiral pyrrolidine derivatives are widely used as organocatalysts in asymmetric synthesis. The stereocenter at the 2-position of the pyrrolidine ring can provide a chiral environment for stereoselective transformations. Future research could explore the catalytic activity of enantiomerically pure forms of **2-(2-Methoxyphenyl)pyrrolidine** in various organic reactions.

Experimental Protocols: A General Framework

Specific experimental protocols for **2-(2-Methoxyphenyl)pyrrolidine** are not readily available. However, based on the general procedures for similar compounds, the following workflows can be proposed for its synthesis and biological evaluation.

General Synthetic Workflow

The synthesis of 2-substituted pyrrolidines can be achieved through various established methods. A common approach involves the cyclization of a suitable precursor.

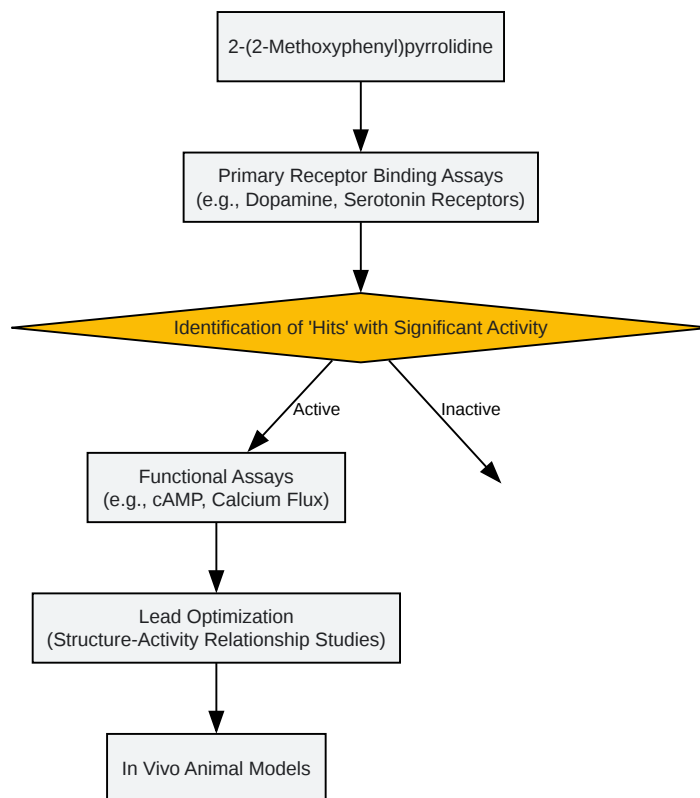


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Caption: A generalized workflow for the synthesis of **2-(2-Methoxyphenyl)pyrrolidine**.

Biological Screening Workflow

To investigate the potential biological activities of **2-(2-Methoxyphenyl)pyrrolidine**, a tiered screening approach is recommended.



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Caption: A proposed workflow for the biological evaluation of **2-(2-Methoxyphenyl)pyrrolidine**.

Conclusion and Future Directions

2-(2-Methoxyphenyl)pyrrolidine is a readily accessible chemical entity with potential for further scientific exploration. While direct biological data is currently lacking, its structural features suggest that it could be a valuable building block for the synthesis of novel compounds with interesting pharmacological properties, particularly in the area of neuroscience. Future research should focus on the enantioselective synthesis of this compound and a systematic evaluation of its biological activity against a panel of relevant molecular targets. Such studies will be crucial in unlocking the full potential of this and related pyrrolidine derivatives in drug discovery and development.

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